

# Ethyl 1-Propenyl Ether: A Technical Overview of its Properties and Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 1-propenyl ether

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**Ethyl 1-propenyl ether** is a valuable chemical intermediate in organic synthesis. This technical guide provides a concise overview of its key physicochemical properties and a detailed experimental protocol for its synthesis via the isomerization of allyl ethyl ether.

## Core Physicochemical Properties

The fundamental properties of **ethyl 1-propenyl ether** are summarized in the table below, providing a quick reference for laboratory applications.

Property	Value	References
Chemical Formula	C5H10O	[1][2][3][4][5][6]
Molecular Weight	86.13 g/mol	[1][2][3][4][5]
Appearance	Colorless liquid	[6]
Boiling Point	67-76 °C	[4][7]
Density	Approximately 0.778 g/mL at 25 °C	[4][7]
Solubility	Sparingly soluble in water; miscible with many organic solvents.	[6]
CAS Number	928-55-2	[1]

## Synthesis of Ethyl 1-Propenyl Ether via Isomerization

**Ethyl 1-propenyl ether** can be effectively synthesized through the isomerization of the readily available starting material, allyl ethyl ether. This process is typically catalyzed by transition metal complexes, such as those containing ruthenium or iridium.[7][8] The following protocol is a representative procedure for this transformation.

### Experimental Protocol: Isomerization of Allyl Ethyl Ether

Materials:

- Allyl ethyl ether
- Ruthenium or Iridium-based catalyst (e.g., (1,5-Cyclooctadiene)bis(methyldiphenylphosphine)iridium(I) Hexafluorophosphate)[7]
- Anhydrous, inert solvent (e.g., toluene or dichloromethane)
- Inert gas supply (e.g., nitrogen or argon)

- Standard laboratory glassware for inert atmosphere reactions (e.g., Schlenk flask)
- Magnetic stirrer and heating plate
- Quenching agent (e.g., methanol)
- Solvents for extraction and purification (e.g., diethyl ether, hexane)

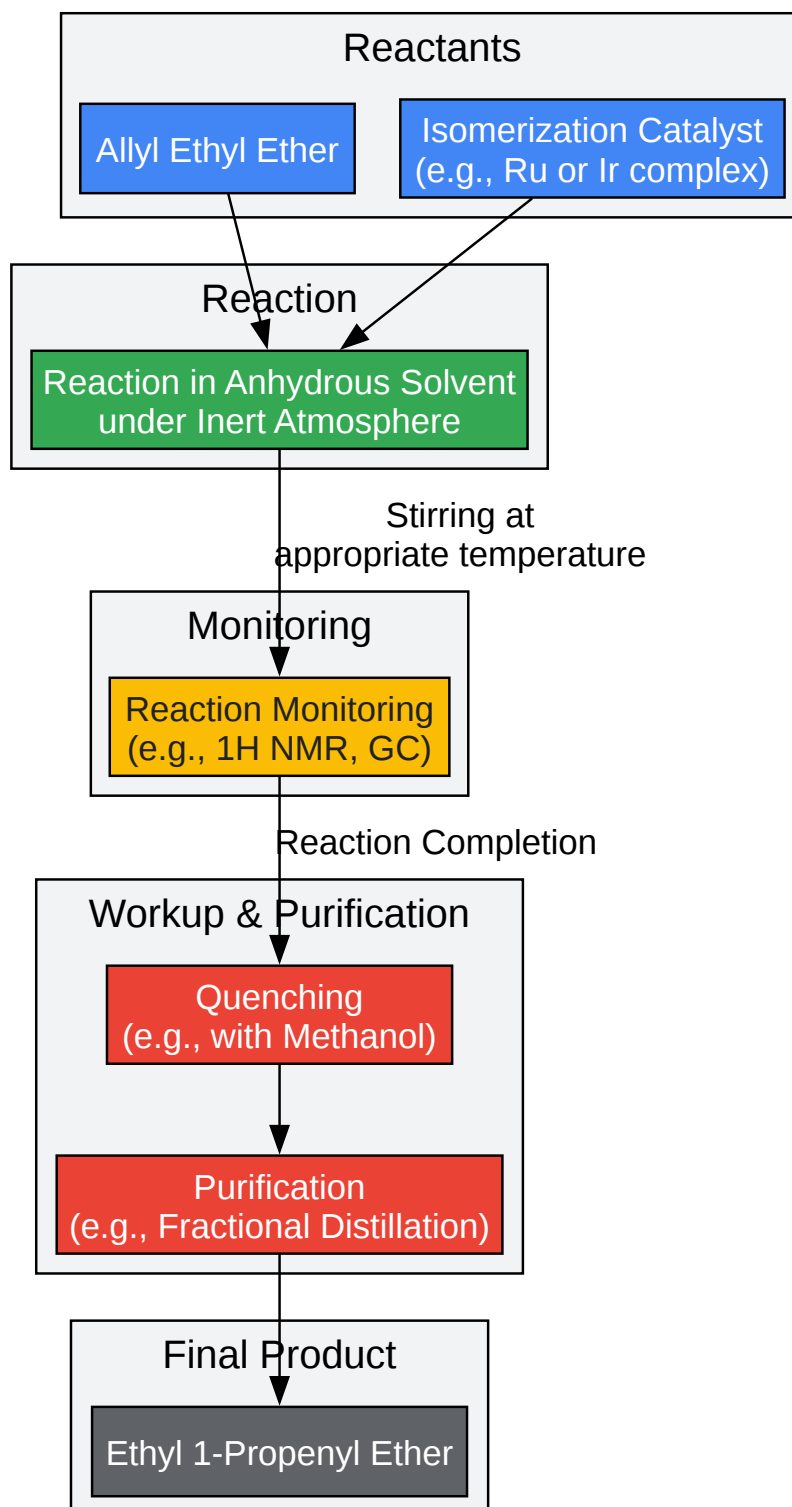
#### Procedure:

- **Reaction Setup:** In a glovebox or under a continuous flow of an inert gas, equip a dry Schlenk flask with a magnetic stir bar.
- **Addition of Reagents:** Charge the flask with the anhydrous solvent, followed by the allyl ethyl ether and the isomerization catalyst. The catalyst loading is typically low, in the range of mol%.
- **Reaction Conditions:** Stir the reaction mixture at an appropriate temperature to facilitate the isomerization. The progress of the reaction can be monitored by techniques such as  $^1\text{H}$  NMR spectroscopy or gas chromatography.
- **Quenching:** Once the reaction has reached completion or the desired conversion, cool the mixture to room temperature. Quench the reaction by the slow addition of a small amount of methanol.
- **Workup and Purification:** The crude product can be purified by fractional distillation to separate the **ethyl 1-propenyl ether** from the solvent and any remaining starting material. The purity of the final product should be confirmed by analytical methods such as GC-MS or NMR.

## Experimental Workflow: Synthesis of Ethyl 1-Propenyl Ether

The following diagram illustrates the key steps in the synthesis of **ethyl 1-propenyl ether** via the isomerization of allyl ethyl ether.

## Synthesis of Ethyl 1-Propenyl Ether via Isomerization



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Caption: Workflow for the synthesis of **ethyl 1-propenyl ether**.

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- To cite this document: BenchChem. [Ethyl 1-Propenyl Ether: A Technical Overview of its Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3425792#ethyl-1-propenyl-ether-molecular-weight-and-formula]

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